

Reference standards for 8-Methoxy-5-nitroquinoline analysis

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Compound of Interest

Compound Name: 8-Methoxy-5-nitroquinoline

CAS No.: 17012-47-4

Cat. No.: B1347483

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Title: Comprehensive Evaluation of Reference Standards for **8-Methoxy-5-nitroquinoline**
Analysis: A Methodological Guide

Executive Summary **8-Methoxy-5-nitroquinoline** (CAS: 17012-47-4) is a highly functionalized heterocyclic intermediate utilized in the synthesis of fluoroquinolone prodrugs[1], neuroprotective kynurenic acid analogues[2], and novel antiepileptic and anti-Alzheimer drug candidates[3]. With a monoisotopic mass of 204.0535 Da and a predicted XLogP3 of 2.2[4], its physicochemical profile demands rigorous analytical scrutiny. Because positional isomers (such as 6-methoxy-8-nitroquinoline) often co-elute during synthesis, selecting the appropriate grade of reference standard and employing mechanistically sound analytical methodologies is critical for accurate pharmacokinetic profiling and quality control.

Comparative Evaluation of Reference Standard Grades

Not all reference materials are created equal. The selection between a Certified Reference Material (CRM), an In-House Working Standard, and Commercial Reagent Grade material

dictates the reliability of downstream quantitative assays. Table 1 objectively compares these alternatives based on performance metrics and analytical suitability.

Table 1: Quantitative Comparison of **8-Methoxy-5-nitroquinoline** Reference Standard Grades

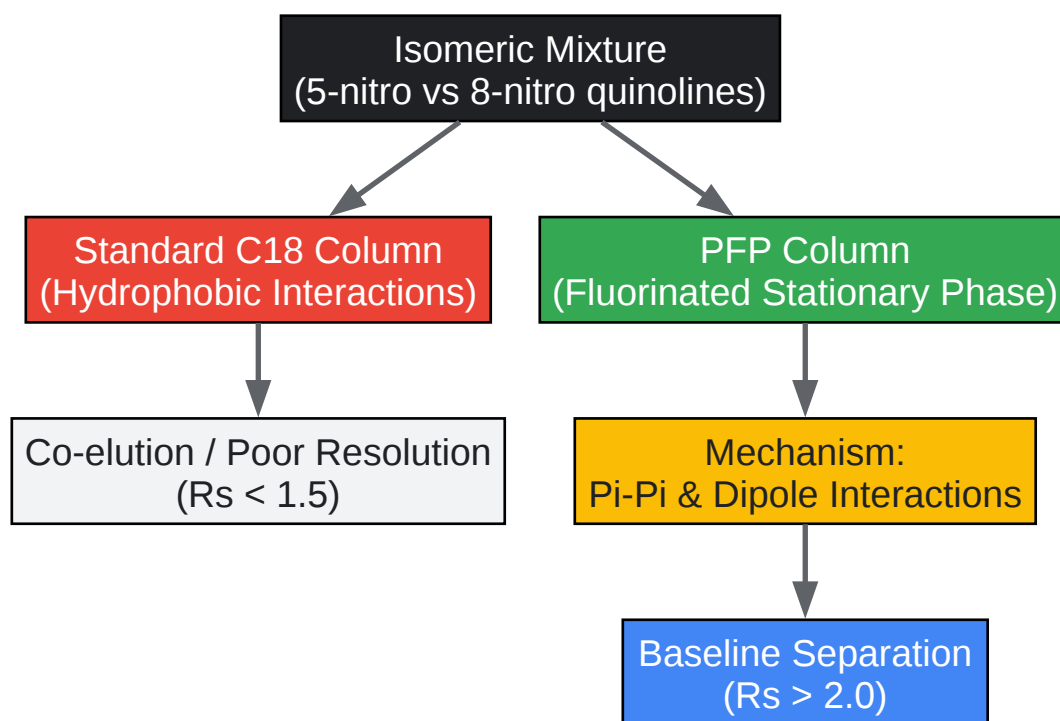
Metric / Feature	Certified Reference Material (CRM)	In-House Working Standard	Commercial Reagent Grade
Purity Threshold	>99.5% (Mass Balance Assigned)	>98.0% (Chromatographic)	95.0% - 98.0%
Isomeric Resolution	Fully resolved from 6-methoxy isomers	Verified against CRM	Often unresolved / co-eluting
Certification Method	qNMR, HPLC-UV, Karl Fischer, ROI	HPLC-UV (Secondary Calibration)	Area % (HPLC/GC)
Uncertainty (U)	Calculated and reported (e.g., $\pm 0.2\%$)	Not formally calculated	High variability lot-to-lot
Best Use Case	Regulatory submissions, exact quantitation	Routine QC, in-process monitoring	Early-stage exploratory synthesis

Mechanistic Insights into Analytical Separation

The structural architecture of **8-Methoxy-5-nitroquinoline** features an electron-withdrawing nitro group at the C5 position and an electron-donating methoxy group at the C8 position[4]. This push-pull electronic configuration generates a strong molecular dipole[3]. When attempting to separate this compound from its positional isomers using standard C18 columns, researchers often observe co-elution due to the identical hydrophobicity (LogP) of the isomers.

Causality of Column Selection: Transitioning to a Pentafluorophenyl (PFP) stationary phase resolves this issue. The fluorinated ring of the PFP column engages in

interactions, dipole-dipole interactions, and hydrogen bonding. Because the positional isomers differ significantly in their dipole moments and spatial charge distribution, the PFP column achieves baseline separation where C18 fails.

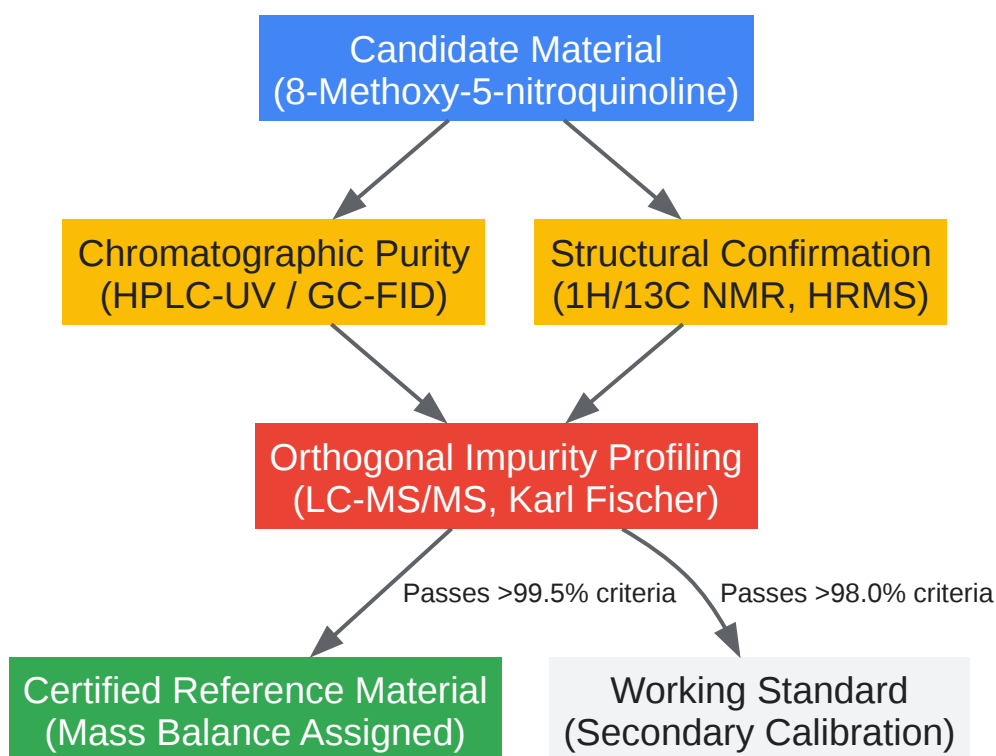


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Caption: Mechanistic logic for resolving **8-Methoxy-5-nitroquinoline** isomers using PFP stationary phases.

Workflow of Reference Standard Qualification

To establish a compound as a Working Standard or CRM, a multi-tiered, self-validating analytical workflow must be executed. This ensures orthogonal verification of both identity and purity.



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Caption: Multi-tiered analytical workflow for qualifying **8-Methoxy-5-nitroquinoline** reference standards.

Self-Validating Experimental Protocols

Protocol A: HPLC-UV Method for Purity and Isomer Resolution

This protocol is designed to quantify the purity of **8-Methoxy-5-nitroquinoline** while ensuring baseline separation from synthetic impurities.

- Step 1: Mobile Phase Preparation. Prepare Mobile Phase A (0.1% Formic Acid in LC-MS grade Water) and Mobile Phase B (100% Acetonitrile).
 - Causality: The addition of 0.1% formic acid lowers the pH to ~2.7, suppressing the ionization of the quinoline nitrogen (pKa ~4.5). This prevents secondary interactions with residual silanols on the stationary phase, eliminating peak tailing and ensuring sharp, Gaussian peaks.

- Step 2: System Suitability Test (SST). Inject a resolution mixture containing **8-Methoxy-5-nitroquinoline** and 6-methoxy-8-nitroquinoline (10 µg/mL each).
 - Self-Validation: The method is only deemed valid if the resolution factor (R_s) between the two isomers is $R_s \geq 2.0$. This internal check ensures the column's selectivity is intact before any standard is quantified.
- Step 3: Chromatographic Execution. Use a Phenomenex Kinetex PFP column (150 x 4.6 mm, 2.6 µm). Run a linear gradient from 10% B to 90% B over 15 minutes at a flow rate of 1.0 mL/min. Monitor UV absorbance at 254 nm and 214 nm.
- Step 4: Data Analysis. Calculate purity using the area normalization method. For CRM qualification, correlate this data with Karl Fischer titration (water content) and Residue on Ignition (inorganic salts) to assign a true mass balance purity.

Protocol B: LC-HRMS for Exact Mass and Structural Confirmation

High-Resolution Mass Spectrometry (HRMS) is mandatory for confirming the exact mass and identifying unknown trace impurities.

- Step 1: Instrument Calibration. Calibrate the Q-TOF or Orbitrap mass spectrometer in positive electrospray ionization (ESI+) mode using a standard calibration mix.
 - Causality: ESI+ is selected because the electron-rich quinoline nitrogen readily accepts a proton, yielding a strong $[M+H]^+$ signal[1].
- Step 2: Sample Introduction & Lock-Mass Activation. Inject the standard (1 µg/mL) using the LC conditions from Protocol A. Activate a lock-mass (e.g., leucine enkephalin) for continuous internal calibration.

- Self-Validation: The lock-mass strategy continuously corrects for instrument drift during the run, ensuring that the mass accuracy remains self-validating and strictly within a ppm error margin.
- Step 3: Mass Defect Analysis. Extract the chromatogram for the calculated theoretical of
= 205.0608^[1]. Compare the found mass (e.g., 205.0612) to verify identity.
- Step 4: MS/MS Fragmentation. Apply a collision energy of 20-30 eV. The primary neutral loss observed is typically the cleavage of the methoxy group (-15 Da for methyl radical or -31 Da for methoxy radical), confirming the functionalization of the quinoline core.

References

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